Technical Guide: Solubility and Stability of RTI-51 Hydrochloride in DMSO

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Compound of Interest	
Compound Name:	RTI-51 Hydrochloride
Cat. No.:	B1147008

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility and stability of **RTI-51 Hydrochloride** in Dimethyl Sulfoxide (DMSO). **RTI-51 Hydrochloride**, a phenyltropane derivative, is a potent monoamine transporter inhibitor. Understanding its behavior in DMSO is critical for researchers utilizing it in a laboratory setting for in vitro and in vivo studies. This document outlines available data, provides detailed experimental protocols for characterization, and visualizes key pathways and workflows.

Core Properties of RTI-51 Hydrochloride

RTI-51 Hydrochloride, with the IUPAC name methyl (1R,2S,3S,5S)-3-(4-bromophenyl)-8-methyl-8-azabicyclo[3.2.1]octane-2-carboxylate hydrochloride, is a synthetic compound belonging to the phenyltropane class of molecules[1]. It is recognized for its significant interaction with monoamine transporters, exhibiting a higher affinity for the dopamine transporter (DAT) as compared to the serotonin (SERT) and norepinephrine (NET) transporters[1].

Property	Value	Reference
Molecular Formula	$C_{16}H_{21}BrClNO_2$	[1]
Molecular Weight	374.7 g/mol	[1]
CAS Number	1391052-88-2	[1]
Appearance	Solid powder	[1]

Solubility in DMSO

Quantitative solubility data for **RTI-51 Hydrochloride** in DMSO is not readily available in the public domain. However, its structural analog, RTI-31 (3-(4-chlorophenyl)tropane-2-carboxylic acid methyl ester), has a reported solubility of 5 mg/mL in DMSO. Given the structural similarity, a comparable solubility range can be anticipated for **RTI-51 Hydrochloride**. It is also described as having good solubility in polar organic solvents[1].

Compound	Solvent	Solubility	Data Type
RTI-51 Hydrochloride	DMSO	Estimated: ~5 mg/mL	Estimated based on analog
RTI-31	DMSO	5 mg/mL	Reported

Stability in DMSO
Solid-State Stability

As a solid powder, **RTI-51 Hydrochloride** demonstrates good chemical stability when stored at -20°C for extended periods, potentially up to three years[1]. It is noted to be sensitive to light and moisture, necessitating storage in appropriate conditions to maintain its chemical integrity[1].

Solution Stability

Specific kinetic stability data for **RTI-51 Hydrochloride** in DMSO solution, such as degradation rates or half-life, is not extensively documented in publicly accessible literature. The stability of compounds in DMSO can be influenced by factors such as water content, temperature, and

exposure to light. For phenyltropane esters like RTI-51, hydrolysis of the methyl ester group is a potential degradation pathway, especially in the presence of water.

Condition	Observation	Recommendation
Storage as solid	Stable at -20°C for up to 3 years. Sensitive to light and moisture.	Store in a cool, dark, and dry place.
Storage in DMSO	Prone to degradation over time, influenced by water content and temperature.	Prepare fresh solutions for experiments. If short-term storage is necessary, store at -20°C or -80°C in anhydrous DMSO and minimize freeze-thaw cycles.

Experimental Protocols

To enable researchers to determine the precise solubility and stability of **RTI-51 Hydrochloride** in their specific experimental context, the following detailed protocols are provided.

Protocol for Determining Thermodynamic Solubility in DMSO

This protocol is adapted from the well-established shake-flask method.

Materials:

- **RTI-51 Hydrochloride**

- Anhydrous DMSO

- Vials with screw caps

- Orbital shaker or vortex mixer

- Centrifuge

- High-Performance Liquid Chromatography (HPLC) system with a suitable column (e.g., C18) and detector (e.g., UV-Vis)

- Analytical balance

- Syringe filters (0.22 µm)

Procedure:

- Preparation of Supersaturated Solution: Add an excess amount of **RTI-51 Hydrochloride** to a known volume of DMSO in a vial. The exact amount should be more than what is expected to dissolve.

- Equilibration: Tightly cap the vial and place it on an orbital shaker at a constant temperature (e.g., 25°C) for 24-48 hours to ensure equilibrium is reached.

- Phase Separation: Centrifuge the vial at a high speed (e.g., 10,000 x g) for 15-20 minutes to pellet the undissolved solid.

- Sample Collection and Dilution: Carefully collect an aliquot of the supernatant, ensuring no solid particles are disturbed. Filter the aliquot through a 0.22 µm syringe filter. Accurately dilute the filtered supernatant with DMSO to a concentration within the linear range of the HPLC calibration curve.

- Quantification: Analyze the diluted sample by HPLC. Determine the concentration of **RTI-51 Hydrochloride** by comparing its peak area to a standard curve prepared with known concentrations of the compound.

- Calculation: Calculate the solubility by multiplying the determined concentration by the dilution factor.

Protocol for Assessing Stability in DMSO using HPLC

This protocol outlines a method to evaluate the stability of **RTI-51 Hydrochloride** in a DMSO solution over time.

Materials:

- Stock solution of **RTI-51 Hydrochloride** in anhydrous DMSO (e.g., 1 mg/mL)

- HPLC system as described above

- Incubators or water baths set to desired temperatures (e.g., 4°C, 25°C, 37°C)

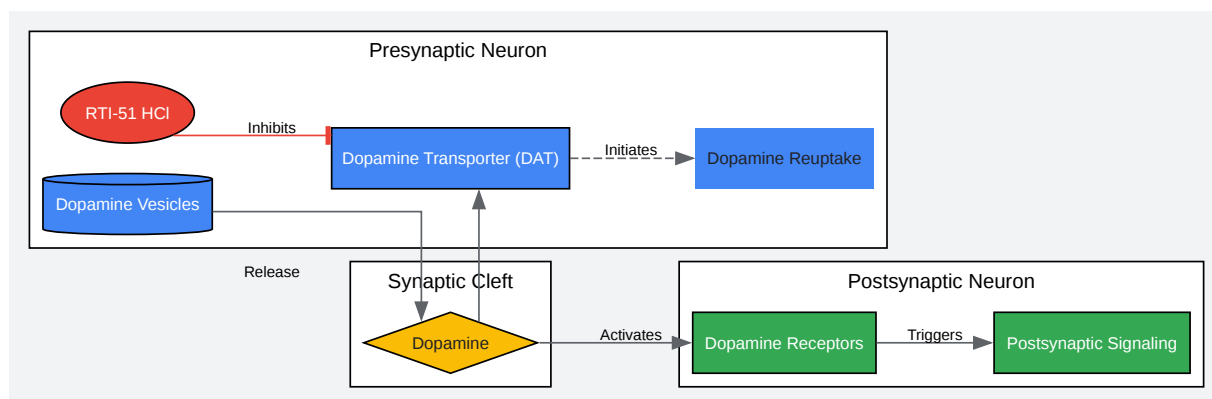- Light-protective storage containers (e.g., amber vials)
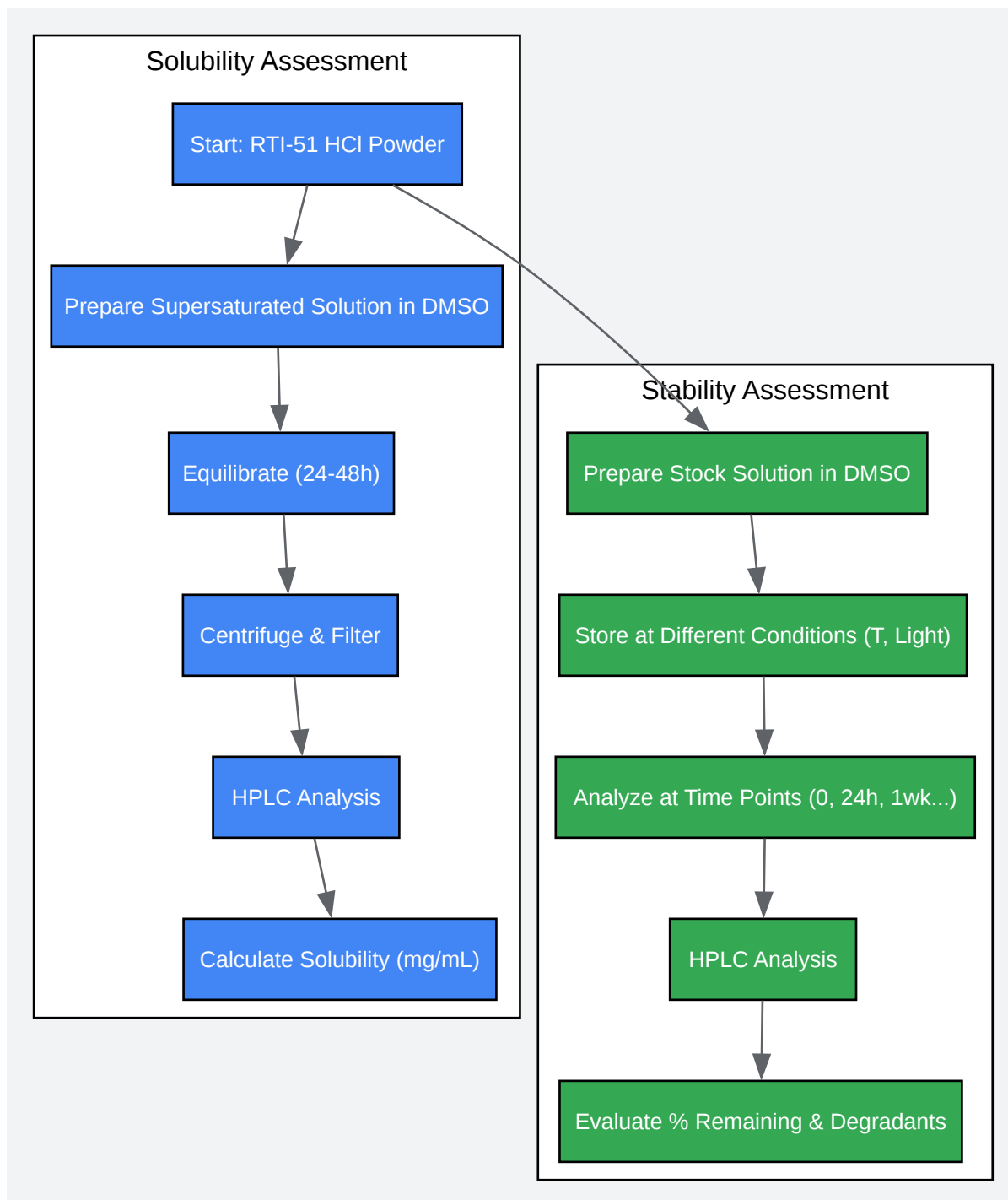
Procedure:

- Sample Preparation: Prepare a stock solution of **RTI-51 Hydrochloride** in anhydrous DMSO. Aliquot the solution into multiple amber vials to avoid repeated freeze-thaw cycles of the main stock.

- Storage Conditions: Store the vials under different conditions to be tested (e.g., protected from light at 4°C, 25°C, and 37°C).

- Time Points: Designate specific time points for analysis (e.g., 0, 24, 48, 72 hours, 1 week, 1 month).

- Analysis: At each time point, retrieve a vial from each storage condition. Allow the sample to come to room temperature. Analyze the sample by HPLC.

- Data Evaluation:

  - Purity Assessment: Monitor the chromatogram for the appearance of new peaks, which would indicate degradation products.

  - Quantitative Analysis: Calculate the percentage of the initial **RTI-51 Hydrochloride** remaining at each time point by comparing the peak area to the peak area at time zero.

  - Degradation Rate: If significant degradation is observed, the degradation rate constant and half-life can be calculated using appropriate kinetic models.

Visualizations
Signaling Pathway of RTI-51

RTI-51 acts as a monoamine transporter inhibitor, primarily targeting the dopamine transporter (DAT). This action blocks the reuptake of dopamine from the synaptic cleft, leading to an increased concentration and prolonged signaling of dopamine.

Solubility Assessment

Start: RTI-51 HCl Powder

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Prepare Supersaturated Solution in DMSO

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Equilibrate (24-48h)

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Centrifuge & Filter

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HPLC Analysis

↓

Calculate Solubility (mg/mL)

Stability Assessment

Prepare Stock Solution in DMSO

↓

Store at Different Conditions (T, Light)

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Analyze at Time Points (0, 24h, 1wk...)

↓

HPLC Analysis

↓

Evaluate % Remaining & Degradants

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References

- 1. RTI-55 | TargetMol [targetmol.com]
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